

Bromodiphenhydramine as a Certified Reference Standard in Analytical Chemistry: Application Notes and Protocols

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Compound of Interest

Compound Name: *Bromodiphenhydramine*

Cat. No.: *B195875*

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This document provides detailed application notes and protocols for the use of **Bromodiphenhydramine** as a certified reference standard (CRS) in analytical chemistry. Given the limited publicly available data specific to **Bromodiphenhydramine** CRS, this guide presents illustrative protocols based on established methods for closely related compounds, such as Diphenhydramine. These protocols are intended to serve as a comprehensive starting point for method development and validation in your laboratory.

Introduction to Bromodiphenhydramine

Bromodiphenhydramine is an antihistamine belonging to the ethanolamine class. It functions as a histamine H1 receptor antagonist, competitively blocking the action of histamine and thereby alleviating allergy symptoms. Its hydrochloride salt is available as a United States Pharmacopeia (USP) Reference Standard and as a Pharmaceutical Secondary Standard, which is a Certified Reference Material (CRM). These standards are essential for ensuring the quality, purity, and potency of pharmaceutical formulations containing **Bromodiphenhydramine** through accurate and reproducible analytical testing.

Chemical and Physical Properties of **Bromodiphenhydramine** Hydrochloride:

Property	Value	Reference
Synonyms	2-[(RS)-(4-Bromophenyl)phenylmethoxy]-N,N-dimethylethanamine hydrochloride, Bromazine hydrochloride	
CAS Number	1808-12-4	
Molecular Formula	C ₁₇ H ₂₀ BrNO · HCl	
Molecular Weight	370.71 g/mol	
Format	Neat	
Storage Temperature	2-8°C	

Signaling Pathway of Bromodiphenhydramine

Bromodiphenhydramine exerts its therapeutic effect by acting as an inverse agonist at the histamine H1 receptor. This action blocks the downstream signaling cascade typically initiated by histamine, which is involved in allergic and inflammatory responses.

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